ATTO 465 Maleimide: A Technical Guide to Photostability and Brightness

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ATTO 465 maleimid*
Cat. No.:	*B15556988*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

ATTO 465, a fluorescent label derived from acriflavin, is recognized for its strong absorption, high fluorescence quantum yield, and notable thermal and photostability.[1][2] This guide provides an in-depth analysis of the photophysical properties of **ATTO 465 maleimid**e, focusing on the critical parameters of brightness and photostability that are paramount for its application in sensitive and quantitative fluorescence-based assays.

Core Photophysical Properties and Brightness

The intrinsic brightness of a fluorophore is a function of its ability to absorb light (molar extinction coefficient) and the efficiency with which it converts that absorbed light into emitted fluorescence (quantum yield). ATTO 465 is characterized as a highly bright and photostable dye.[1][2][3] In aqueous solutions, it exhibits a significant Stokes shift of approximately 55 nm.[1][2]

Quantitative Photophysical Data

The following table summarizes the key quantitative parameters that define the brightness of ATTO 465. The data is primarily for the carboxy derivative in aqueous solution, which is

© 2026 BenchChem. All rights reserved.

expected to have very similar spectral properties to the maleimide derivative.

Parameter	Value	Conditions	Reference
Absorption Maximum (λabs)	453 nm	Aqueous Solution	[1][4][5]
Molar Extinction Coefficient (εmax)	7.5 x 104 M-1cm-1	Aqueous Solution	[1][4][5]
Emission Maximum (λfl)	506 nm	Aqueous Solution	[1][4][5]
Fluorescence Quantum Yield (ηfl)	70 - 75%	Aqueous Solution	[1][4][5][6]
Fluorescence Lifetime (τfl)	5.0 ns	Aqueous Solution	[1][4][5][6]

Photostability of ATTO 465

Photostability, the ability of a fluorophore to resist photodegradation upon exposure to excitation light, is a critical attribute for applications requiring long-term or high-intensity imaging. While ATTO 465 is generally described as having high photostability, quantitative data for the maleimide derivative, such as the photobleaching quantum yield, is not readily available in public literature.[1][2]

However, studies on derivatives of ATTO 465 have demonstrated its robust nature. For instance, a pentafluoroaniline derivative of ATTO 465 (Atto 465-p) has shown greater photostability with slower bleaching kinetics compared to the free carboxylic acid form and another common nuclear dye, YoPro-1, under continuous 486 nm laser excitation.[7][8]

Experimental Protocols

General Procedure for Protein Labeling with ATTO 465 Maleimide

This protocol provides a general guideline for the conjugation of **ATTO 465 maleimid**e to thiol groups on proteins.

© 2026 BenchChem. All rights reserved.

- Protein Preparation: Dissolve the protein at a concentration of 50–100 µM in a suitable buffer at a pH of 7.0–7.5. Commonly used buffers include phosphate, Tris, or HEPES at concentrations of 10–100 mM.[4]

- Reduction of Disulfide Bonds (if necessary): If the protein contains disulfide bonds that need to be reduced to generate free thiols, treat the protein with a 10-fold molar excess of a reducing agent like DTT or TCEP. If DTT is used, it must be removed by dialysis before adding the dye. TCEP does not require removal.[4] To prevent re-oxidation of thiols, it is advisable to perform the labeling in an oxygen-free environment.[4]

- Dye Preparation: Immediately before use, dissolve the **ATTO 465 maleimid**e in anhydrous and amine-free DMF or DMSO.[5][6]

- Labeling Reaction: Add a 10–20 molar excess of the dissolved dye to the protein solution while stirring.[4]

- Incubation: Allow the reaction to proceed for 2 hours at room temperature or overnight at 4°C, ensuring the reaction is protected from light.[4]

- Quenching (Optional): To consume any excess maleimide reagent, a low molecular weight thiol such as glutathione or mercaptoethanol can be added.[4]

- Purification: Separate the labeled protein conjugate from unreacted dye using gel filtration (e.g., Sephadex G-25) or extensive dialysis at 4°C.[4]

Protocol for Measuring Photostability

This protocol outlines a general method for quantifying the photostability of **ATTO 465 maleimid**e conjugated to a biomolecule.

- Sample Preparation:
  - Prepare a solution of the ATTO 465-labeled biomolecule at a known concentration (e.g., 1 µM) in a suitable buffer (e.g., PBS).
  - For microscopy-based measurements, immobilize the labeled molecule on a glass surface to prevent diffusion. This can be achieved through surface chemistry or by using a viscous

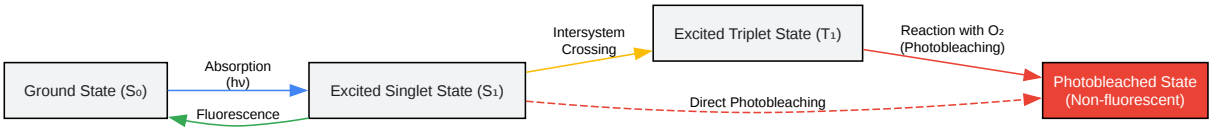
© 2026 BenchChem. All rights reserved.

mounting medium like glycerol.

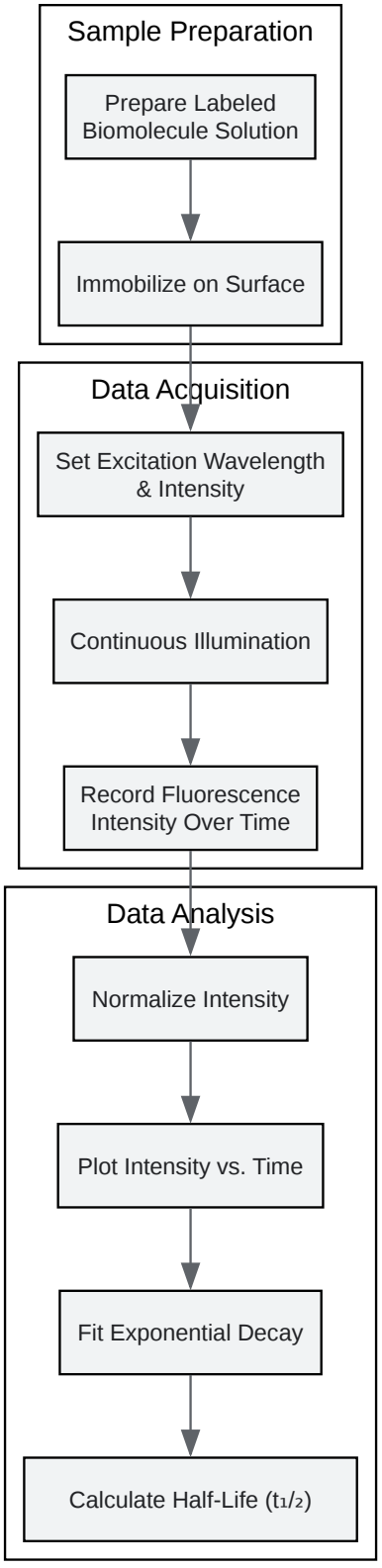
- Instrumentation Setup:
  - Use a fluorescence microscope equipped with a stable, high-intensity light source (e.g., a laser or LED) and a sensitive detector (e.g., a PMT or sCMOS camera).
  - Set the excitation wavelength to the absorption maximum of ATTO 465 (453 nm) or a closely available laser line (e.g., 457 nm).
  - Use a bandpass filter to collect the fluorescence emission centered around 506 nm.
  - Define and maintain a constant excitation light intensity for all comparative experiments. The local light intensity at the sample is a critical parameter to report.
- Data Acquisition:
  - Record an initial fluorescence intensity measurement (I_0) at time t=0.
  - Continuously illuminate the sample with the excitation light.
  - Acquire fluorescence intensity measurements at regular time intervals until the signal has significantly decreased (e.g., to less than 20% of the initial intensity).
- Data Analysis:
  - For each time point (t), calculate the normalized fluorescence intensity (I/I_0).
  - Plot the normalized fluorescence intensity against time.
  - Fit the resulting photobleaching curve to an exponential decay function to determine the photobleaching rate constant (k).
  - Calculate the photobleaching half-life ($t_{1/2}$) using the formula: $t_{1/2} = \ln(2)/k$. A longer half-life indicates greater photostability.

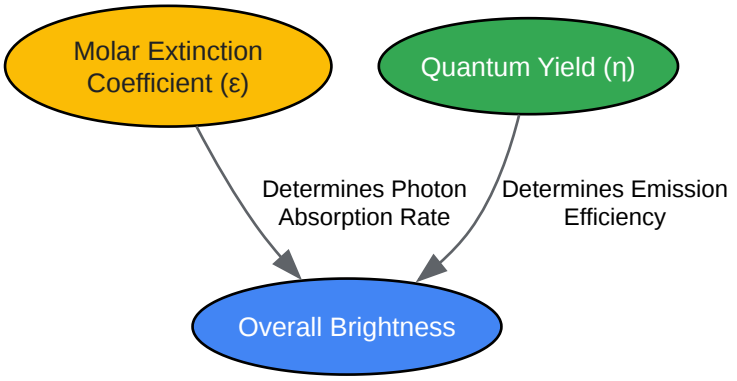
Visualizations

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. blog.addgene.org [blog.addgene.org]
- 3. biorxiv.org [biorxiv.org]
- 4. FPbase: The Fluorescent Protein Database Beta explanation [fpbase.org]
- 5. researchgate.net [researchgate.net]
- 6. Fluorescence Recovery After Photobleaching - FluoroFinder [fluorofinder.com]
- 7. Choosing the right fluorophores for your experiment | Abcam [abcam.com]
- 8. pubs.acs.org [pubs.acs.org]

- To cite this document: BenchChem. [ATTO 465 Maleimide: A Technical Guide to Photostability and Brightness]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556988/docs#atto-465-maleimide-a-technical-guide-to-photostability-and-brightness]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.